

Application Notes and Protocols for Ingol 7,8,12-triacetate 3-phenylacetate

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Compound of Interest

Compound Name: *Ingol 7,8,12-triacetate 3-phenylacetate*

Cat. No.: *B12382537*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **Ingol 7,8,12-triacetate 3-phenylacetate** (CAS: 944799-46-6). The information is compiled to ensure the integrity of the compound and the safety of laboratory personnel.

Compound Information

Ingol 7,8,12-triacetate 3-phenylacetate is a diterpenoid isolated from plants of the Euphorbia genus. It is a white to off-white powder.

Chemical Properties:

Property	Value
Molecular Formula	C34H42O10
Molecular Weight	610.69 g/mol [1]
Appearance	Powder

| CAS Number | 944799-46-6 [\[1\]](#) |

Storage Guidelines

Proper storage is critical to maintain the stability and activity of **Ingol 7,8,12-triacetate 3-phenylacetate**.

Parameter	Recommended Condition	Notes
Temperature	-20°C for long-term storage.	May be stored at room temperature for short periods in the continental US, but consulting the Certificate of Analysis is recommended[2][3].
Atmosphere	Store under a dry, inert atmosphere (e.g., argon or nitrogen).	
Container	Tightly sealed, light-resistant container.	
Environment	Store in a well-ventilated, dry place.	

Handling Protocols

Due to the absence of a specific Safety Data Sheet (SDS) for **Ingol 7,8,12-triacetate 3-phenylacetate**, it is prudent to handle this compound with the care required for a substance of unknown toxicity. General safe laboratory practices should be strictly followed.

3.1. Personal Protective Equipment (PPE)

PPE Item	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile).
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling larger quantities or when creating aerosols.

3.2. General Handling Procedure

- **Preparation:** Before handling, ensure the work area is clean and uncluttered. Have all necessary equipment and reagents ready.
- **Weighing:** If weighing the powder, do so in a chemical fume hood to avoid inhalation of dust particles.
- **Dissolving:** To prepare a stock solution, add the solvent to the vial containing the compound. While specific solubility data is not available, related compounds are soluble in organic solvents such as DMSO and ethanol. Sonication may be used to aid dissolution.
- **Aliquoting:** For long-term use, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Cleanup:** After handling, decontaminate all surfaces and equipment. Dispose of waste according to institutional guidelines.

Experimental Protocols

4.1. Preparation of Stock Solutions

- Equilibrate the vial of **Ingol 7,8,12-triacetate 3-phenylacetate** to room temperature before opening.
- Add the desired volume of solvent (e.g., DMSO) to the vial to achieve the target concentration.

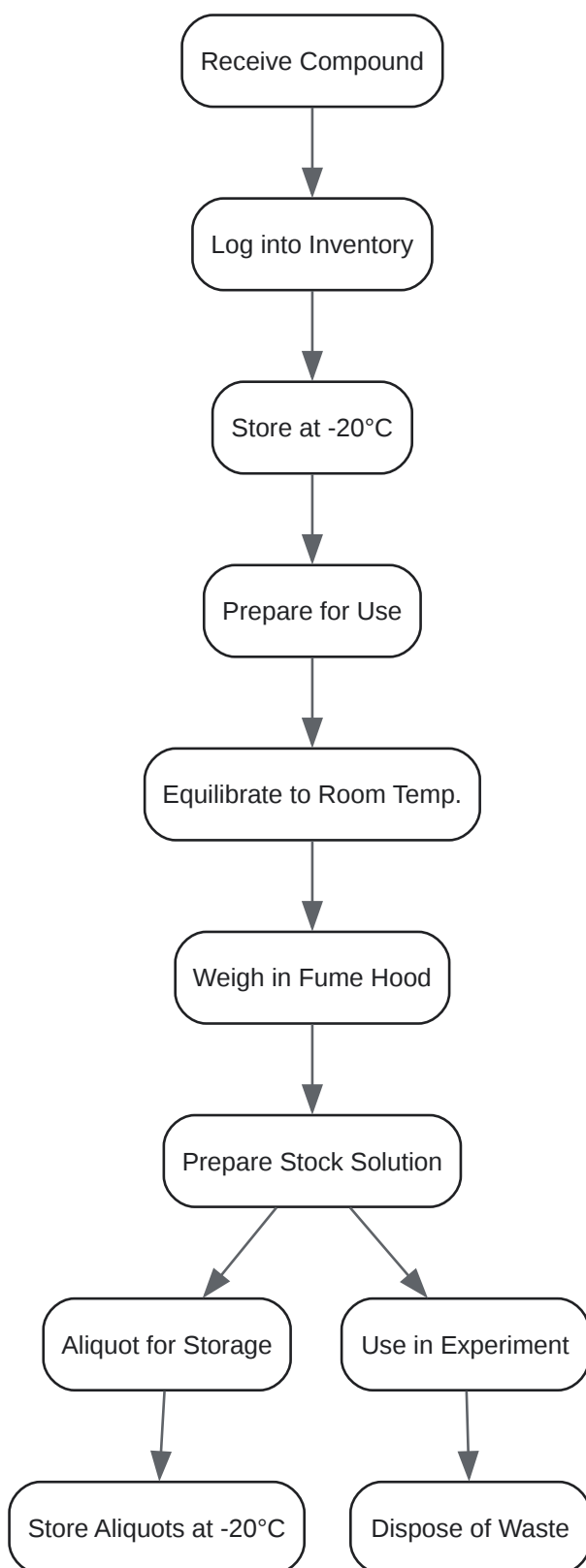
- Vortex or sonicate the solution until the compound is fully dissolved.
- Store the stock solution at -20°C in tightly sealed, light-resistant vials.

4.2. General Cell Culture Protocol

- Thaw the aliquoted stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in cell culture medium.
- Add the diluted compound to the cell culture plates.
- Incubate the cells for the desired period.
- Perform the relevant cellular assays.

Visualizations

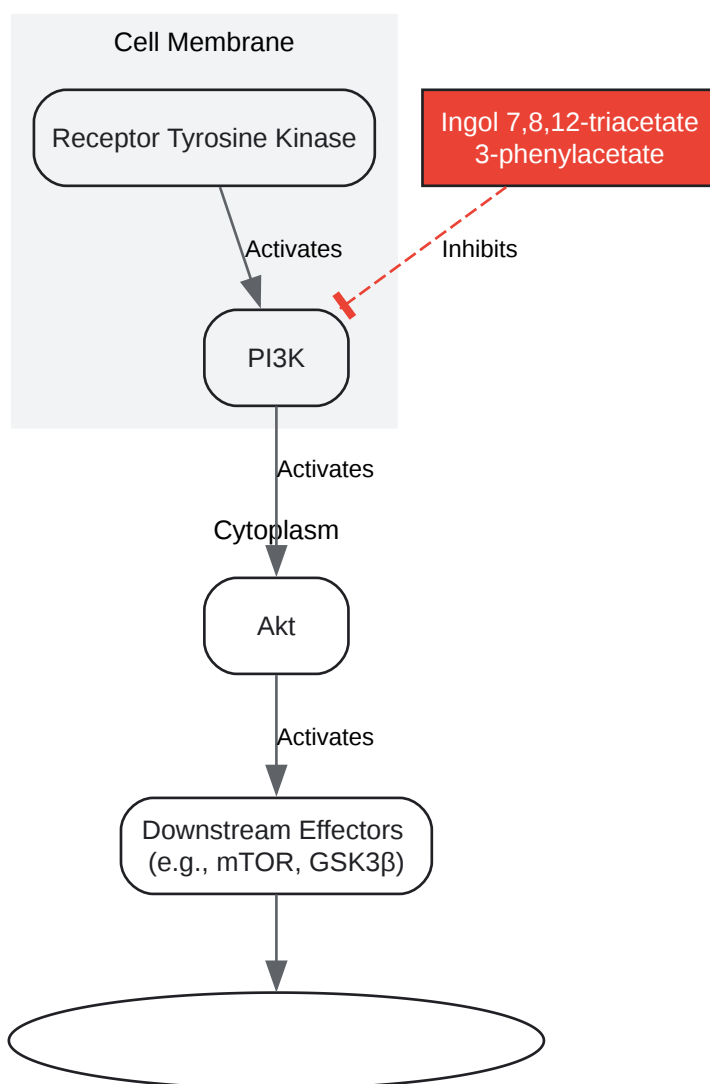
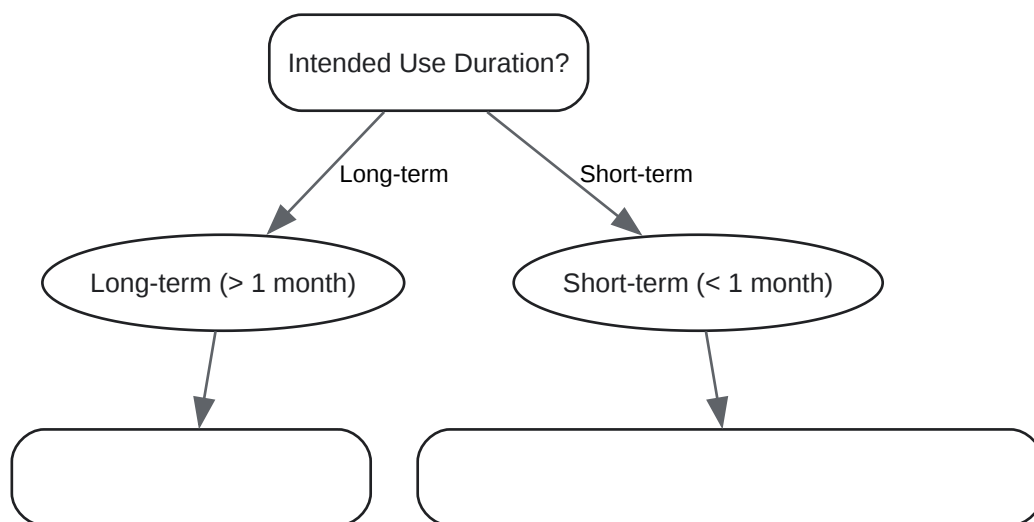
Logical Workflow for Handling **Ingol 7,8,12-triacetate 3-phenylacetate**



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Caption: Workflow for receiving, storing, and using the compound.

Decision Tree for Storage Conditions



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References

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- 2. medchemexpress.com [medchemexpress.com]
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